

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Ethylanthraquinone

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Compound of Interest

Compound Name: 2-Ethylanthraquinone

Cat. No.: B047962

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Ethylanthraquinone**, including detailed operational and disposal plans to ensure a secure laboratory environment.

Chemical and Physical Properties

A thorough understanding of the substance's properties is the foundation of safe handling.

Property	Value	Source
Appearance	Yellow microcrystalline powder or flakes	[1][2][3]
Molecular Formula	C16H12O2	
Molecular Weight	236.27 g/mol	
Melting Point	108 - 111 °C (226.4 - 231.8 °F)	[2]
Boiling Point	400 °C at 994.0 hPa	[4]
Solubility	Insoluble in water	
Vapor Pressure	0.00012 hPa at 25 °C	[4][5]

Toxicological Data

While the toxicological properties of **2-Ethylanthraquinone** have not been fully investigated, the following data is available.[\[1\]](#)

Route of Exposure	Species	LD50 Value	Source
Oral	Rat	2795 mg/kg	[1]
Dermal	Rabbit	>20 g/kg	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is critical to minimize exposure.

Engineering Controls:

- Ventilation: Use in a well-ventilated area.[\[1\]](#) Employ local exhaust ventilation to keep airborne concentrations low.[\[1\]](#)
- Safety Equipment: Facilities should be equipped with an eyewash station and a safety shower.[\[1\]](#)

Personal Protective Equipment:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA 29 CFR 1910.133 or European Standard EN166.[1][2]
Hand Protection	Wear appropriate protective gloves. Inspect gloves prior to use and use proper glove removal technique.	Regulation (EU) 2016/425 and the standard EN 374.[5]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1][2] A complete suit protecting against chemicals may be necessary depending on the concentration and amount of the substance handled.[5]	
Respiratory Protection	A NIOSH/MSHA approved respirator is required if workplace conditions warrant its use.[1] For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator can be used. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[5]	

Standard Operating Procedure for Handling 2-Ethylanthraquinone

Adherence to a strict operational workflow is essential for safety and experimental integrity.

1. Preparation and Precautionary Measures:

- Read and understand the Safety Data Sheet (SDS) thoroughly before handling.
- Ensure the work area is clean, well-ventilated, and free of incompatible materials such as strong oxidizing agents.[\[1\]](#)
- Verify that the eyewash station and safety shower are accessible and operational.
- Don all required PPE as specified in the table above.

2. Handling the Compound:

- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Do not ingest or inhale the substance.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

3. Storage:

- Store in a tightly closed container.[\[1\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[1\]](#)
- Store away from incompatible substances like strong oxidizing agents.[\[1\]](#)

4. Accidental Release Measures:

- Spills/Leaks: Immediately clean up spills, observing all precautions in the PPE section.[\[1\]](#)
- Avoid generating dusty conditions.[\[1\]](#)
- Sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation in the area of the spill.[\[1\]](#)

5. First Aid Procedures:

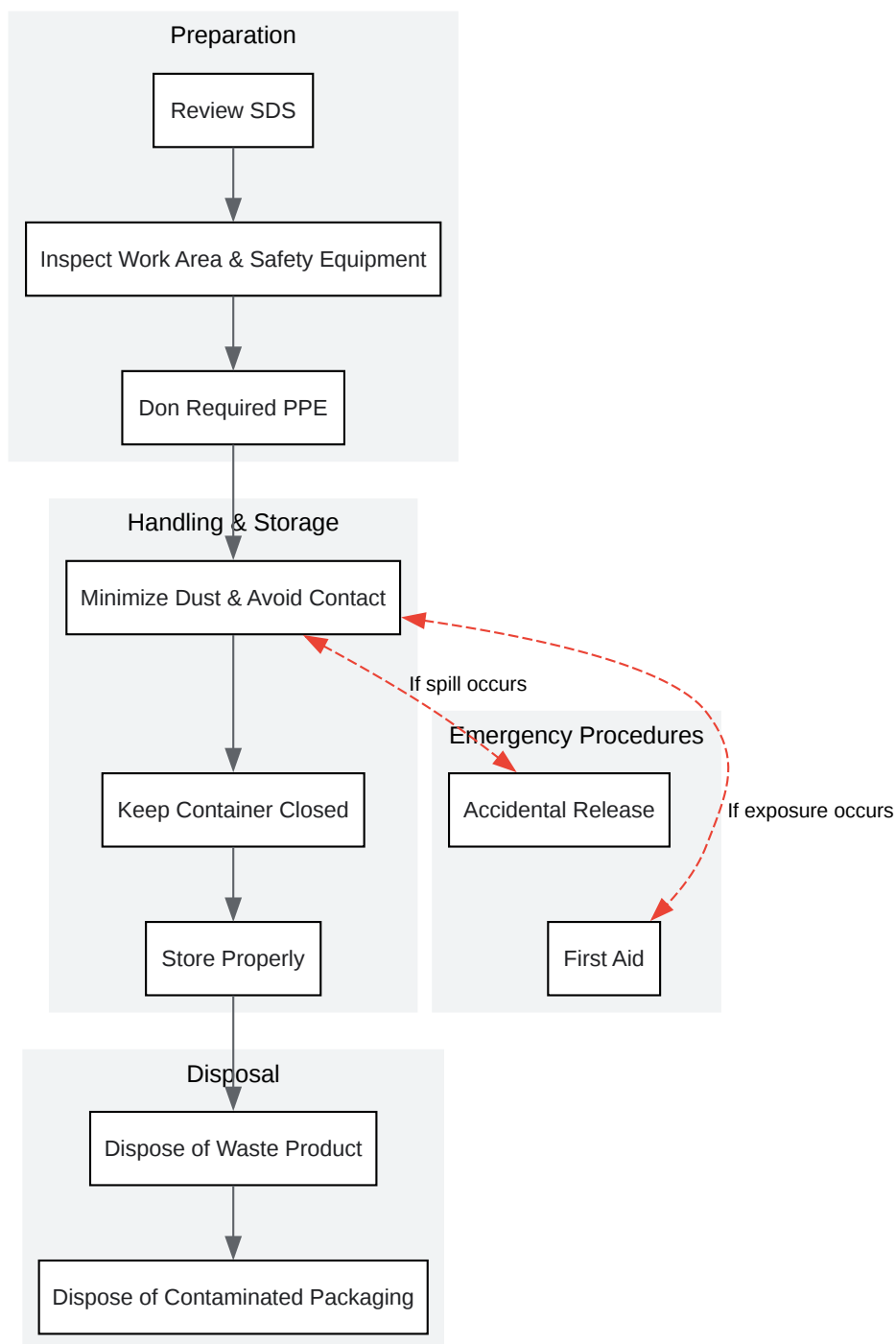
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[1\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[1\]](#)

Disposal Plan

Proper disposal is a critical final step in the chemical handling lifecycle.

- Waste Product: Dispose of this material in a manner consistent with federal, state, and local regulations. One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[4\]](#)[\[5\]](#)
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[\[5\]](#) Do not mix with other waste.[\[5\]](#)

Workflow for Handling 2-Ethylanthraquinone



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Caption: Logical workflow for the safe handling and disposal of **2-Ethylanthraquinone**.

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. 2-Ethylanthraquinone CAS 84-51-5 | Hydrogen Peroxide Production Intermediate [blitchem.com]
- 4. 2-Ethylanthraquinone - Safety Data Sheet [chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]
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